

# An In-depth Technical Guide to the Structure of Tetrabutylammonium Hydroxide 30-Hydrate

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## Compound of Interest

Compound Name:	Tetrabutylammonium hydroxide 30-hydrate
Cat. No.:	B180798

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## Abstract

**Tetrabutylammonium hydroxide 30-hydrate** ( $(C_4H_9)_4NOH \cdot 30H_2O$ ) is a quaternary ammonium hydroxide that exists as a crystalline solid at room temperature. Its structure is characterized as a clathrate hydrate, where a lattice of hydrogen-bonded water molecules encapsulates the tetrabutylammonium cation. This technical guide provides a comprehensive overview of the structural aspects, physicochemical properties, and experimental characterization of this compound. While a definitive single-crystal X-ray structure is not publicly available, this document compiles data from related compounds and spectroscopic studies to infer its structural characteristics. Detailed experimental protocols for its synthesis and analysis are also presented.

## Introduction

Tetrabutylammonium hydroxide (TBAH) is a strong organic base with a wide range of applications in organic synthesis, materials science, and pharmaceuticals. The hydrated form, specifically the 30-hydrate, is of particular interest due to its solid nature and well-defined stoichiometry, which facilitates handling and precise measurements. The structure of TBAH 30-hydrate is best understood as a semi-clathrate hydrate. In this arrangement, the large tetrabutylammonium ( $TBA^+$ ) cation is entrapped within cages formed by a three-dimensional network of water molecules. The hydroxide anion ( $OH^-$ ) is also incorporated into this hydrogen-

bonded water framework. Understanding the intricate details of this structure is crucial for predicting its reactivity, stability, and potential applications.

## Physicochemical Properties

**Tetrabutylammonium hydroxide 30-hydrate** is a white to off-white crystalline solid. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C <sub>16</sub> H <sub>97</sub> NO <sub>31</sub>	[1][2]
Molecular Weight	799.93 g/mol	[1][3]
Appearance	White crystalline powder	[4]
Melting Point	27-30 °C	[4][5]
Solubility	Soluble in water and polar organic solvents	[6]
CAS Number	147741-30-8	[2][3]

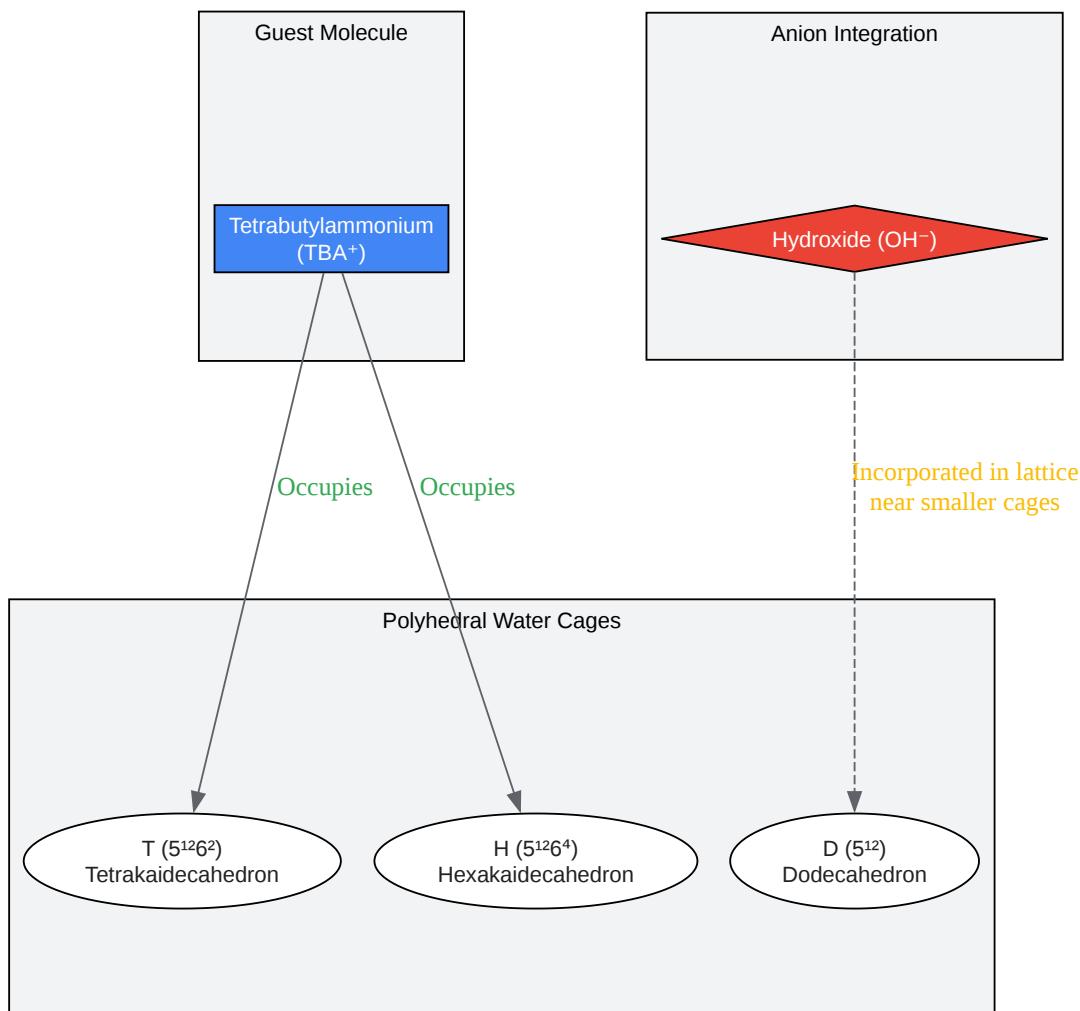
## Structural Elucidation

As of the compilation of this guide, a complete single-crystal X-ray diffraction structure of **tetrabutylammonium hydroxide 30-hydrate** has not been reported in publicly accessible databases. However, based on extensive studies of related tetrabutylammonium and other quaternary ammonium salt hydrates, a detailed structural model can be inferred.

## The Clathrate Hydrate Framework

The structure is a semi-clathrate, where the host lattice is composed of water molecules and the hydroxide ions, and the guest is the tetrabutylammonium cation. The water molecules form a polyhedral network of cages through extensive hydrogen bonding. The TBA<sup>+</sup> cation, with its four butyl chains, occupies one or more of these cages. The hydroxide ion is believed to be integrated into the water lattice, participating in the hydrogen-bonding network.

The general architecture of such clathrate hydrates involves various polyhedral water clusters.

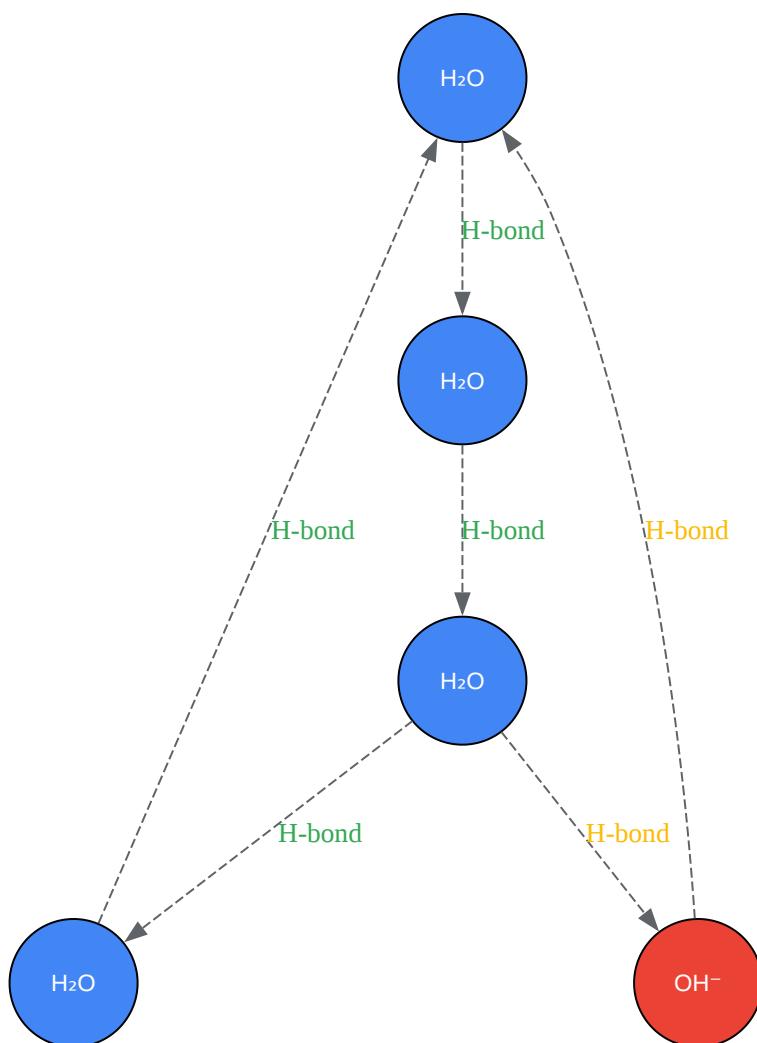


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**Figure 1:** Conceptual diagram of a semi-clathrate hydrate structure.

## Hydrogen Bonding Network

The stability of the clathrate hydrate structure is primarily due to the extensive and cooperative hydrogen bonding between water molecules and the incorporated hydroxide ions. The hydroxide ion can act as both a hydrogen bond donor and acceptor, further stabilizing the lattice.



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**Figure 2:** Representation of the hydrogen bonding network.

## Experimental Protocols

### Synthesis and Crystallization

**Tetrabutylammonium hydroxide 30-hydrate** can be synthesized from tetrabutylammonium halides through various methods, followed by crystallization.

#### Protocol 1: Synthesis via Ion Exchange

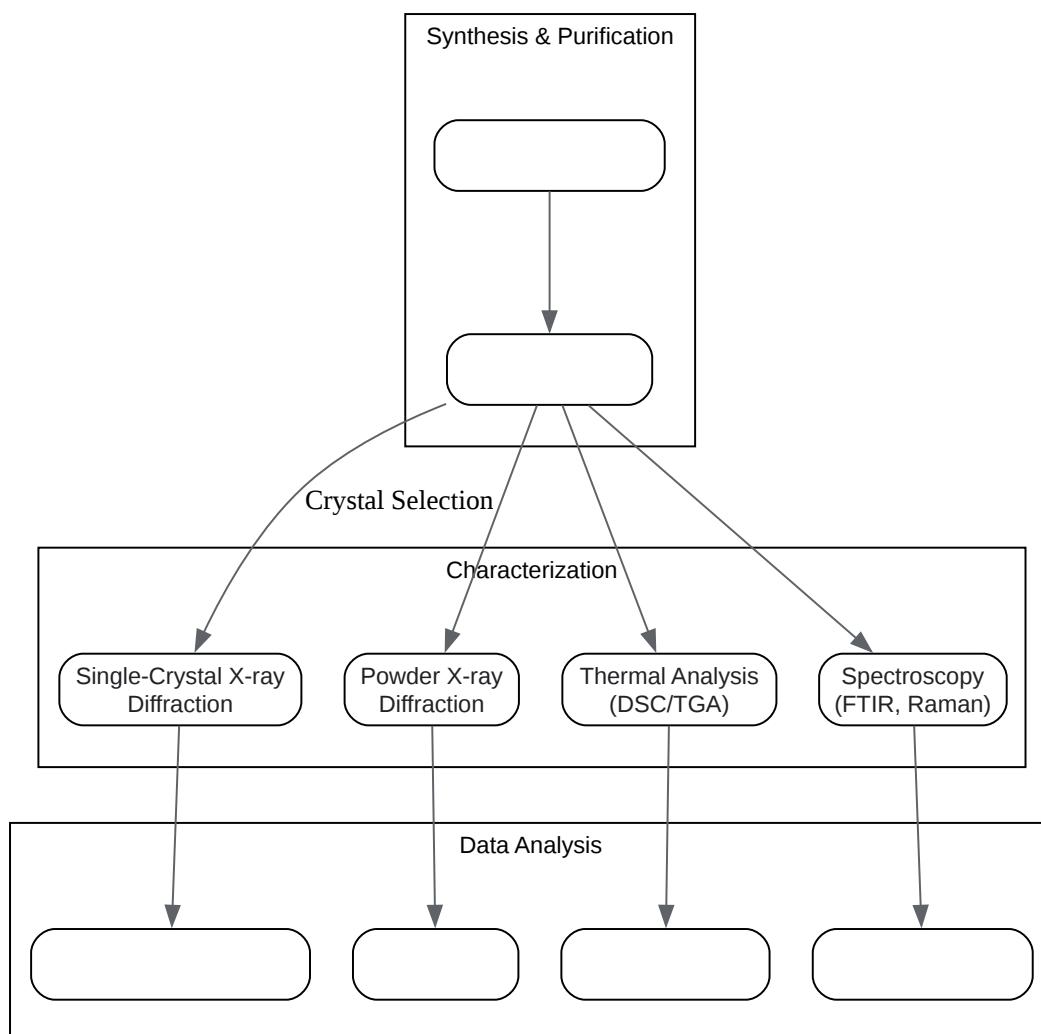
- Prepare a column with a strong basic anion exchange resin (e.g., Amberlite IRA-400) in the hydroxide form.
- Pass a solution of tetrabutylammonium bromide (TBABr) in deionized water through the column.
- Collect the eluent containing tetrabutylammonium hydroxide.
- Concentrate the solution under reduced pressure.
- Cool the concentrated solution slowly to induce crystallization of the 30-hydrate.

#### Protocol 2: Purification by Recrystallization[7]

- Dissolve the crude TBAH 30-hydrate in a minimum amount of deionized water at a slightly elevated temperature (e.g., 40-50 °C).
- Stir the solution until all the solid has dissolved.
- Slowly cool the solution to room temperature, and then further cool in an ice bath to promote crystallization.
- Collect the crystals by filtration and wash with a small amount of cold deionized water.
- Dry the crystals under vacuum.

## Structural Characterization

A combination of analytical techniques is required to fully characterize the structure of TBAH 30-hydrate.



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**Figure 3:** Experimental workflow for the characterization of TBAH 30-hydrate.

Single-Crystal X-ray Diffraction (SC-XRD): This is the definitive method for determining the precise atomic arrangement, including bond lengths, bond angles, and unit cell parameters. A suitable single crystal is mounted on a goniometer and irradiated with monochromatic X-rays. The diffraction pattern is collected and analyzed to solve the crystal structure.

Powder X-ray Diffraction (PXRD): PXRD is used to assess the phase purity of the bulk material and can provide information about the crystal system and unit cell parameters. The powdered sample is exposed to X-rays, and the resulting diffraction pattern is compared to known standards or simulated patterns.

Thermal Analysis (DSC/TGA): Differential Scanning Calorimetry (DSC) can be used to determine the melting point and other phase transitions. Thermogravimetric Analysis (TGA) provides information on the water content and thermal stability of the hydrate.

Spectroscopic Techniques (FTIR and Raman): Fourier-Transform Infrared (FTIR) and Raman spectroscopy are powerful tools for probing the vibrational modes of the water molecules, the hydroxide ion, and the tetrabutylammonium cation. These techniques can provide insights into the hydrogen-bonding network and the conformation of the cation within the clathrate cage.

## Conclusion

**Tetrabutylammonium hydroxide 30-hydrate** is a fascinating example of a semi-clathrate hydrate with a complex and ordered structure dominated by a hydrogen-bonded water network. While a definitive crystal structure remains to be published, a wealth of information from related compounds and various analytical techniques allows for a robust inferred model. This technical guide provides a foundational understanding of its structure and the experimental methodologies required for its study, which is essential for its application in research and development. Further investigation, particularly single-crystal X-ray and neutron diffraction studies, would be invaluable in precisely elucidating the atomic-level details of this important compound.

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